

4-Ethyl-1-naphthoic acid molecular structure and weight

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Compound of Interest

Compound Name: *4-Ethyl-1-naphthoic acid*

Cat. No.: B122684

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An In-depth Technical Guide to **4-Ethyl-1-naphthoic Acid**

This technical guide provides a comprehensive overview of the molecular structure, properties, and analytical characterization of **4-Ethyl-1-naphthoic acid**. The information is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Chemical Identity and Properties

4-Ethyl-1-naphthoic acid is a derivative of naphthoic acid, characterized by an ethyl group at the 4th position and a carboxylic acid group at the 1st position of the naphthalene ring.^[1] Its systematic IUPAC name is 4-ethylnaphthalene-1-carboxylic acid.^{[1][2]} This compound serves as a valuable building block in organic synthesis.

Physicochemical Properties

The key quantitative data for **4-Ethyl-1-naphthoic acid** are summarized in the table below.

Property	Value	Source
Molecular Formula	C13H12O2	[1] [2] [3] [4] [5]
Molecular Weight	200.23 g/mol	[1] [2] [4] [5]
CAS Number	91902-58-8	[1] [2] [3] [4] [5]
Appearance	Light Beige Crystalline Powder	[3] [6]
Melting Point	129 - 131 °C	[3] [6]
Boiling Point	379.3 °C at 760 mmHg	[3] [6]
Flash Point	173.2 °C	[3] [6]
Density	1.185 g/cm ³	[3] [6]
Vapor Pressure	1.98E-06 mmHg at 25°C	[3] [6]
Solubility	Slightly soluble in Chloroform and Methanol	[3] [6]

Molecular Structure

The structure of **4-Ethyl-1-naphthoic acid** consists of a naphthalene core. A carboxylic acid (-COOH) functional group is attached to position 1, and an ethyl (-CH₂CH₃) group is attached to position 4.

Caption: Molecular structure of **4-Ethyl-1-naphthoic acid**.

Reactivity and Applications

The chemical behavior of **4-Ethyl-1-naphthoic acid** is dictated by its two main functional parts: the carboxylic acid group and the aromatic naphthalene system.[\[1\]](#)

- Carboxylic Acid Group: This group can undergo standard reactions such as esterification, amidation, reduction, and salt formation.[\[1\]](#)
- Naphthalene Ring: The aromatic core allows for electrophilic aromatic substitution reactions, with the positions of further substitutions influenced by the existing groups.[\[1\]](#)

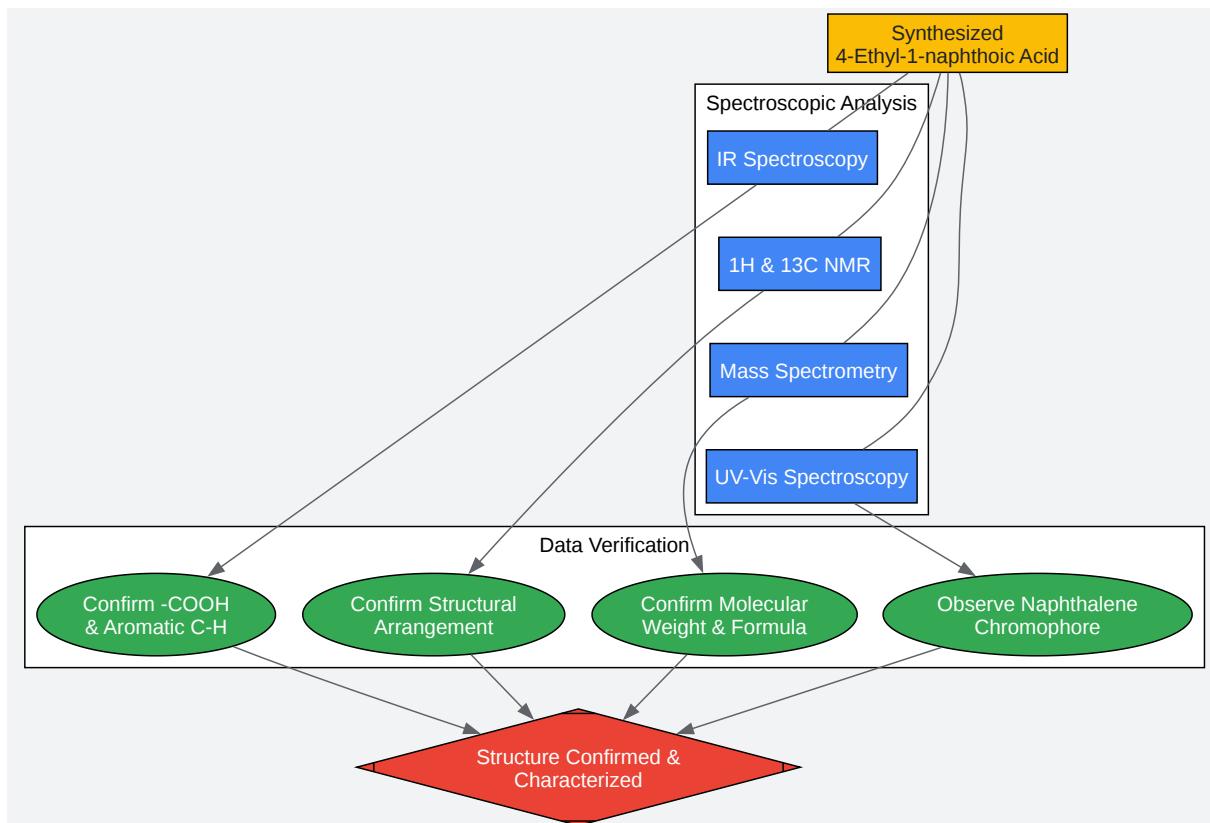
While detailed signaling pathway information is not readily available, existing literature indicates that **4-Ethyl-1-naphthoic acid** is utilized in the preparation of antimalarial compounds and has demonstrated some plant-growth promoting activity.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Specific experimental protocols for the synthesis or biological application of **4-Ethyl-1-naphthoic acid** are proprietary or require access to specialized research publications. However, a general workflow for its characterization is outlined below.

General Spectroscopic Identification Workflow

The structural confirmation and purity assessment of a synthesized batch of **4-Ethyl-1-naphthoic acid** would typically follow the spectroscopic protocol detailed below. This workflow ensures the correct molecular identity and the absence of significant impurities.



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Caption: General workflow for spectroscopic characterization.

Methodologies

- **Infrared (IR) Spectroscopy:** Used to identify the characteristic vibrational frequencies of the functional groups, particularly the strong carbonyl (C=O) and hydroxyl (O-H) stretches of the carboxylic acid.[\[1\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR are critical for confirming the precise arrangement of hydrogen and carbon atoms, verifying the substitution pattern on the naphthalene ring.[1]
- Mass Spectrometry (MS): This technique determines the molecular weight of the compound with high accuracy and provides fragmentation patterns that can further support the proposed structure.[1]
- UV-Visible Spectroscopy: Employed to observe the electronic transitions characteristic of the naphthalene aromatic system (chromophore).[1]

Safety and Handling

According to GHS classifications, **4-Ethyl-1-naphthoic acid** is associated with the following hazards:

- Causes skin irritation (H315).[2]
- Causes serious eye irritation (H319).[2]
- May cause respiratory irritation (H335).[2]

Standard laboratory safety protocols, including the use of personal protective equipment (gloves, safety glasses), should be strictly followed when handling this compound. It should be stored in a dry, well-sealed container at room temperature.[5]

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Phone: (601) 213-4426
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